

An In-depth Technical Guide to the Chemical and Physical Properties of Methylionone

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Compound of Interest

Compound Name: Methylionone

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Introduction

Methylionone is a collection of isomeric chemical compounds extensively utilized in the fragrance and flavor industries for its characteristic woody and violet-like aroma. As a cyclic ketone, its various isomers, primarily α -isomethyl ionone, β -isomethyl ionone, and γ -methyl ionone, exhibit subtle differences in their scent profiles and physical properties. This technical guide provides a comprehensive overview of the chemical and physical properties of **methylionone**, detailed experimental protocols for their determination, and an exploration of its biological interactions, including olfactory signaling and skin sensitization pathways.

Chemical and Physical Properties

The chemical and physical properties of **methylionone** and its principal isomers are summarized below. These properties are crucial for formulation, quality control, and safety assessment.

General Properties of Methylionone (Mixture of Isomers)

Property	Value	Reference(s)
CAS Number	1335-46-2	[1]
Molecular Formula	C ₁₄ H ₂₂ O	[2]
Molecular Weight	206.32 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Floral, woody, violet	[1][2]

Isomer-Specific Properties

The individual isomers of **methylionone** possess distinct physical and chemical characteristics.

Table 1: Physical and Chemical Properties of **Methylionone** Isomers

Property	α -Isomethyl Ionone	β -Isomethyl Ionone	γ -Methyl Ionone
CAS Number	127-51-5	79-89-0	127-42-4
Molecular Formula	C ₁₄ H ₂₂ O	C ₁₄ H ₂₂ O	C ₁₄ H ₂₂ O
Molecular Weight	206.32 g/mol	206.32 g/mol	206.32 g/mol
Boiling Point	93 °C at 3.1 mmHg	301.28 °C at 760 mmHg (est.)	122 °C at 9 mmHg
Density	0.93 g/cm ³ (20 °C)	0.9250-0.9350 g/cm ³	0.9270 - 0.9350 g/cm ³ at 25°C
Refractive Index	1.5000-1.5020 at 20 °C	1.4965-1.5040 at 20 °C	1.4980 - 1.5030 at 20°C
Solubility in Water	0.064 g/L	2.309 mg/L at 25 °C (est.)	Soluble in alcohol, poorly soluble in water
logP (o/w)	~4.0	4.008 (est.)	Not Found

Experimental Protocols

Detailed methodologies for determining the key physical and chemical properties of **methylionone** are outlined below. These protocols are based on internationally recognized standards, primarily those from the Organisation for Economic Co-operation and Development (OECD).

Determination of Boiling Point (Adapted from OECD TG 103)

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the atmospheric pressure. This method describes the determination of the boiling point using a dynamic method that involves measuring the temperature of the vapor-liquid equilibrium.

Apparatus:

- Distillation flask
- Condenser
- Thermometer with appropriate range and calibration
- Heating mantle or oil bath
- Pressure measurement device (barometer)

Procedure:

- Place a measured quantity of **methylionone** into the distillation flask, along with boiling chips.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned so that the top of the bulb is level with the bottom of the side arm of the flask.
- Begin heating the flask gently.
- Record the temperature when the liquid begins to boil and a steady stream of condensate is observed on the thermometer.
- Record the ambient atmospheric pressure.

- If the pressure is not 760 mmHg, apply a pressure correction to the observed boiling point using the Sydney-Young equation or other appropriate nomographs.

Determination of Density (Adapted from OECD TG 109)

Principle: The density of a liquid is its mass per unit volume. This can be determined using a pycnometer, which is a flask of a known volume.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Constant temperature bath
- Thermometer

Procedure:

- Clean and dry the pycnometer and weigh it accurately (m_0).
- Fill the pycnometer with distilled water of a known temperature (e.g., 20 °C) and weigh it (m_1).
- Empty and dry the pycnometer, then fill it with the **methylnonone** sample at the same temperature and weigh it (m_2).
- The density (ρ) of the sample is calculated using the formula: $\rho_{\text{sample}} = [(m_2 - m_0) / (m_1 - m_0)] * \rho_{\text{water}}$ where ρ_{water} is the density of water at the measurement temperature.

Determination of Refractive Index (Adapted from standard laboratory procedures)

Principle: The refractive index of a substance is the ratio of the speed of light in a vacuum to the speed of light in the substance. It is a characteristic property of a substance and is temperature and wavelength dependent. An Abbe refractometer is commonly used for this measurement.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Light source (e.g., sodium lamp, 589 nm)
- Dropper
- Lens paper and ethanol for cleaning

Procedure:

- Calibrate the Abbe refractometer using a standard of known refractive index (e.g., distilled water).
- Ensure the prisms of the refractometer are clean and dry.
- Apply a few drops of the **methylnone** sample onto the lower prism.
- Close the prisms and allow the sample to spread into a thin film.
- Adjust the light source and the refractometer's controls to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- Read the refractive index from the instrument's scale.
- Record the temperature at which the measurement was taken.

Determination of Water Solubility (Adapted from OECD TG 105 - Flask Method)

Principle: This method determines the saturation mass concentration of a substance in water at a given temperature.

Apparatus:

- Flasks with stoppers
- Constant temperature shaker or magnetic stirrer
- Analytical method for quantification of **methylnionone** (e.g., Gas Chromatography)
- Centrifuge (if necessary)

Procedure:

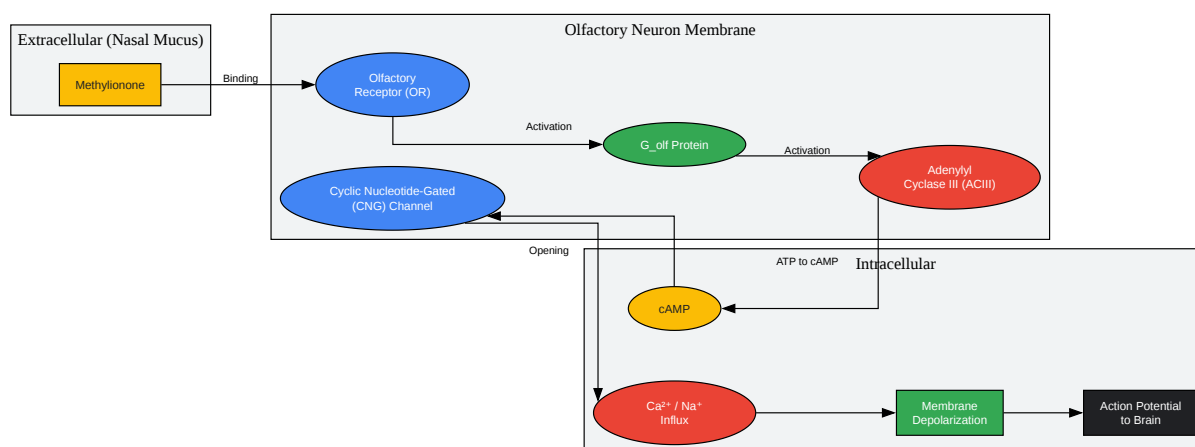
- Add an excess amount of **methylnionone** to a known volume of distilled water in a flask.
- Stopper the flask and agitate it at a constant temperature (e.g., 25 °C) for a sufficient period to reach equilibrium (e.g., 24-48 hours).
- After equilibration, allow the mixture to stand to let undissolved material settle. If necessary, centrifuge the sample to separate the aqueous phase.
- Carefully withdraw an aliquot of the clear aqueous phase.
- Analyze the concentration of **methylnionone** in the aliquot using a validated analytical method.
- Perform the determination in triplicate.

Biological Interactions and Signaling Pathways

While primarily known for its sensory properties, **methylnionone**, like many fragrance ingredients, can interact with biological systems. The two most relevant pathways are olfactory signaling, responsible for its perception as a scent, and the skin sensitization pathway, which can lead to allergic contact dermatitis in susceptible individuals.

Olfactory Signaling Pathway

The perception of odorants like **methylnionone** begins with their interaction with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. While the specific ORs that bind to **methylnionone** isomers have not been definitively identified, the general signaling cascade is well-understood.

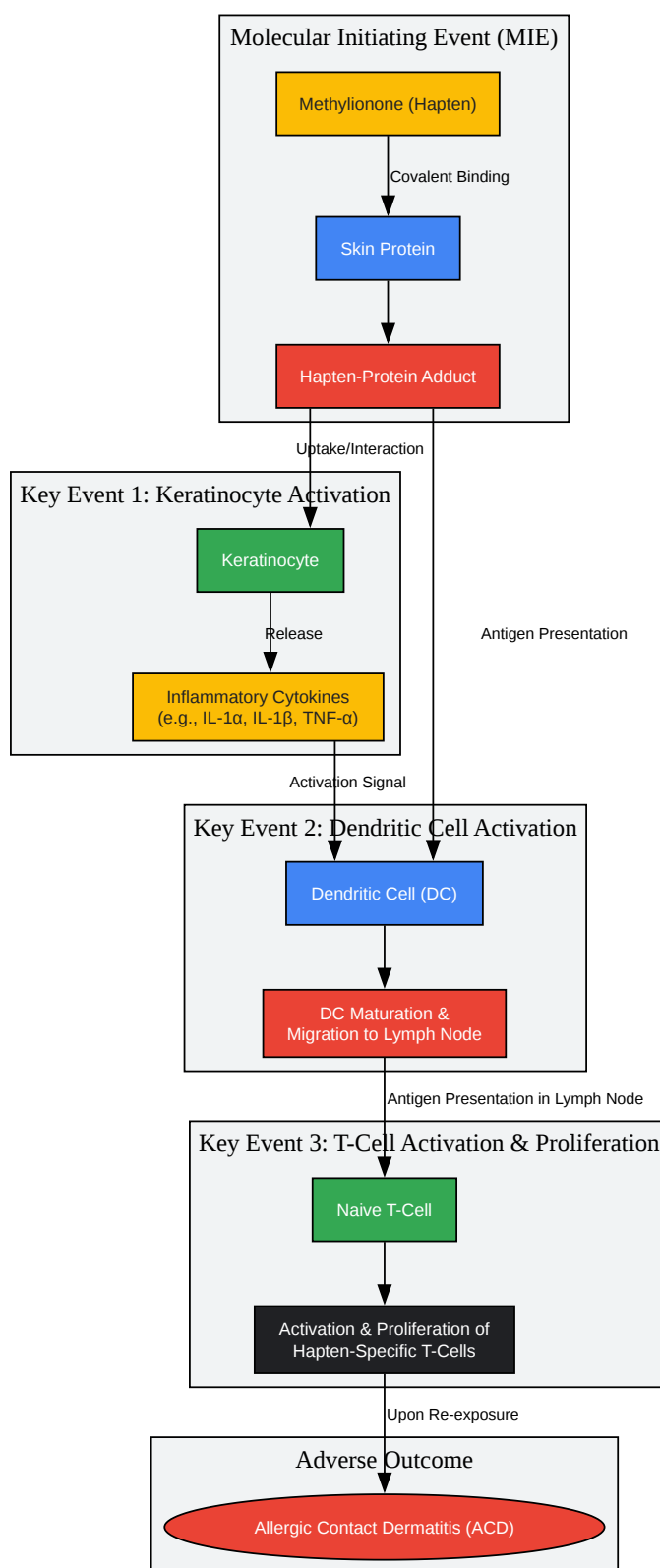


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General olfactory signaling pathway initiated by an odorant like **methylionone**.

Skin Sensitization: Adverse Outcome Pathway (AOP)

Methylionone is recognized as a potential skin sensitizer. The process of skin sensitization is a complex immunological cascade that is initiated by the binding of a small molecule (hapten) to skin proteins. This modified protein is then recognized by the immune system, leading to an allergic response upon subsequent exposures. The general Adverse Outcome Pathway (AOP) for skin sensitization is depicted below.



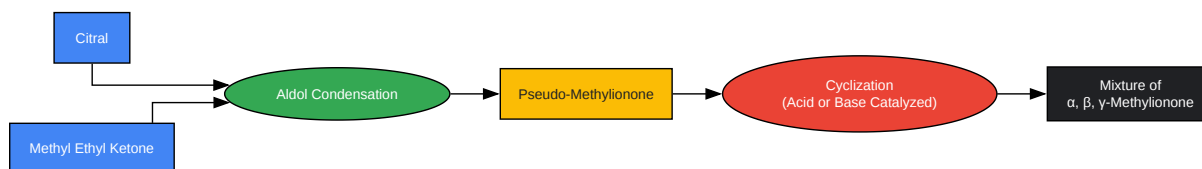
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Adverse Outcome Pathway (AOP) for skin sensitization by a hapten like **methylnone**.

The initial step, or Molecular Initiating Event (MIE), involves the covalent binding of the chemically reactive hapten (or a prohaptten that becomes reactive through metabolism in the skin) to skin proteins. This hapttenation creates a novel antigen.[3] Keratinocytes, the primary cells of the epidermis, can be activated by these modified proteins, leading to the release of pro-inflammatory cytokines.[4] These signals, along with the hapttenated proteins themselves, are taken up by dendritic cells (Langerhans cells in the epidermis), which then mature and migrate to the draining lymph nodes.[5] In the lymph nodes, the dendritic cells present the hapttenated peptide to naive T-cells, leading to the activation and proliferation of hapten-specific T-cells.[6] Upon subsequent exposure to the same hapten, these memory T-cells are reactivated, leading to a more rapid and robust inflammatory response that manifests as allergic contact dermatitis.[6]

Synthesis of Methylionone

The synthesis of **methylionone** isomers is a well-established industrial process. A general workflow for the synthesis is outlined below.



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General synthesis workflow for **methylionone** isomers.

Conclusion

This technical guide has provided a detailed overview of the chemical and physical properties of **methylionone** and its primary isomers. Standardized experimental protocols for the determination of these properties have been outlined to aid researchers in their laboratory work. Furthermore, the known biological interaction pathways, namely olfactory signaling and skin sensitization, have been described. While the general mechanisms are understood, further research is needed to identify the specific olfactory receptors for **methylionone** and to fully

elucidate the detailed molecular events in **methylionone**-induced skin sensitization. The information presented herein serves as a valuable resource for scientists and professionals involved in the research, development, and safety assessment of products containing **methylionone**.

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